

An In-depth Technical Guide to the Physical Properties of 1,3-Dimethyluracil

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Compound of Interest

Compound Name: 1,3-Dimethyluracil

Cat. No.: B184088

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This guide provides a comprehensive overview of the melting and boiling points of **1,3-Dimethyluracil**, tailored for researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental protocols for property determination, and a workflow visualization.

Core Physical Properties

1,3-Dimethyluracil is a pyrimidine derivative utilized in the synthesis of various pharmaceutical compounds and as a reagent to investigate the spectral properties of uracil derivatives.^[1] Its physical properties, particularly its melting and boiling points, are critical for its characterization, purification, and application in chemical synthesis.

The melting and boiling points of **1,3-Dimethyluracil** are summarized in the table below. The melting point is well-documented across multiple sources, while the boiling point is reported as an estimate.

Property	Value	Source
Melting Point	119-122 °C	[1][2][3][4][5]
116-124 °C	[6]	
120 °C	[7]	
Boiling Point	256.63 °C (rough estimate)	[2][3]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for verifying the purity and identity of a chemical compound.^[8]

This method is the most common for determining the melting point of a crystalline solid like **1,3-Dimethyluracil**.^[9] It relies on heating a small sample in a capillary tube at a controlled rate.^[8]^[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, DigiMelt, or Thiele tube)^[8]^[10]
- Glass capillary tubes (sealed at one end)^[10]
- Thermometer
- Mortar and pestle (if sample needs grinding)

Procedure:

- Sample Preparation: Ensure the **1,3-Dimethyluracil** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.^[10]
- Capillary Tube Loading: Pack the dry powder into the open end of a capillary tube to a height of about 2-3 mm.^[11] Tap the sealed end of the tube on a hard surface or drop it through a long glass tube to compact the sample at the bottom.^[10]^[11]
- Initial Rapid Determination (Optional): If the approximate melting point is unknown, perform a rapid heating run (10-20 °C per minute) to get an estimated range.^[10]
- Accurate Determination: Prepare a fresh sample. Place the capillary tube in the heating block of the apparatus. Heat rapidly to about 15-20 °C below the estimated melting point.^[10]
- Observation: Decrease the heating rate to 1-2 °C per minute.^[8] Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).^[8] A narrow melting range (0.5-2 °C) is indicative of a pure compound.^[8]^[11]

For determining the boiling point of a liquid, the Thiele tube method is a convenient micro-scale technique.[\[12\]](#)[\[13\]](#)

Apparatus:

- Thiele tube
- Heat-resistant oil (e.g., mineral oil or paraffin)[\[12\]](#)[\[14\]](#)
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)

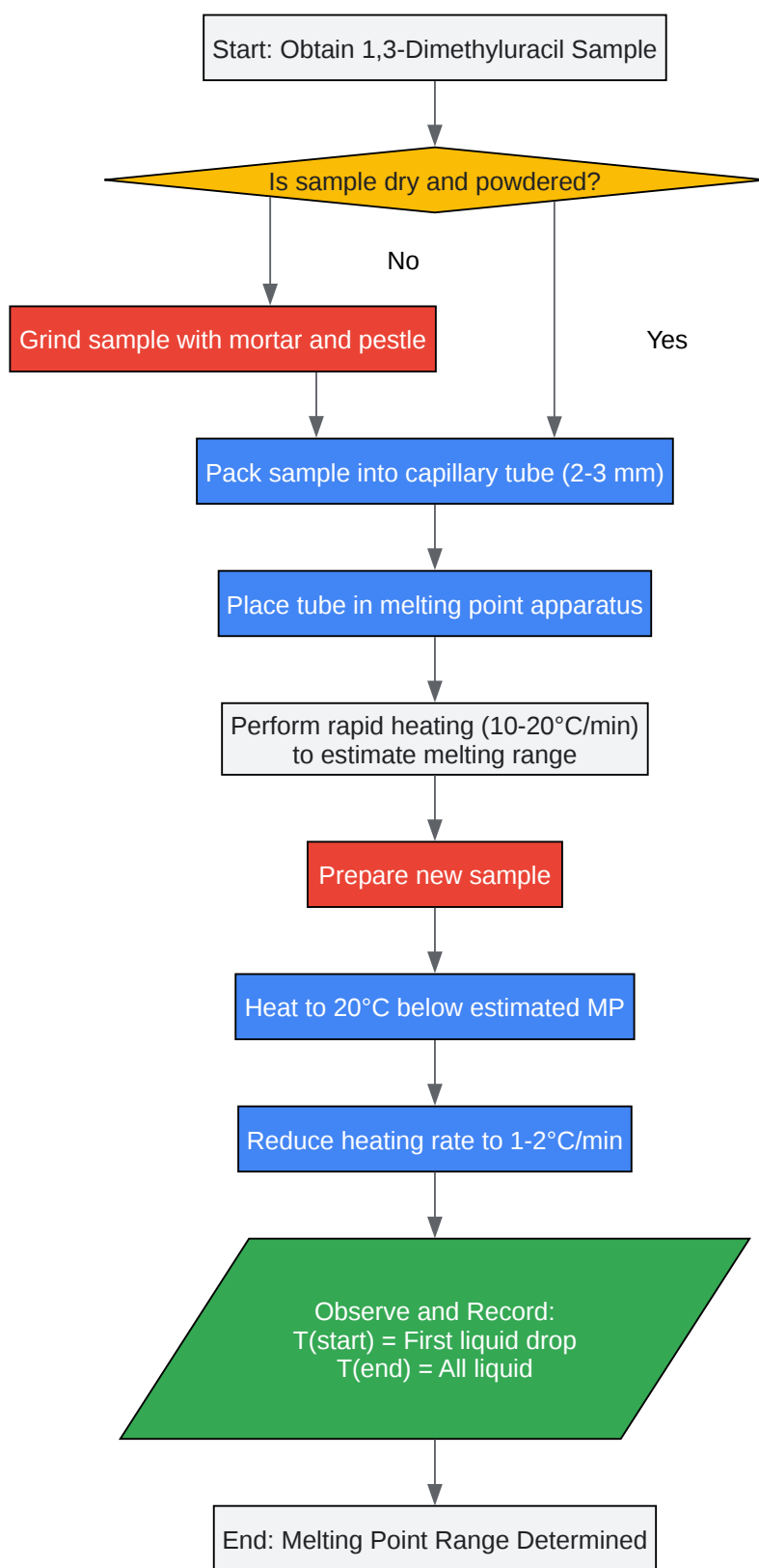
Procedure:

- Sample Preparation: Fill the small test tube with **1,3-Dimethyluracil** (in its liquid state) to a depth of about 2-3 mL.[\[14\]](#)
- Capillary Inversion: Place the capillary tube into the liquid, with its open end facing down.[\[13\]](#)
- Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[12\]](#)[\[13\]](#)
- Heating: Insert the assembly into the Thiele tube, which is filled with oil to a level above the side arm.[\[13\]](#) Gently heat the side arm of the Thiele tube. The shape of the tube promotes oil circulation, ensuring uniform heating.[\[12\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will escape. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube's open end.[\[12\]](#)[\[13\]](#)
- Measurement: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back

into the capillary tube.[12] This occurs when the vapor pressure of the substance equals the atmospheric pressure.

Mandatory Visualization

The following diagram illustrates the logical workflow for determining the melting point of a solid compound such as **1,3-Dimethyluracil**.



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Caption: Workflow for Melting Point Determination.

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References

- 1. 1,3-Dimethyluracil | 874-14-6 [chemicalbook.com]
- 2. 1,3-Dimethyluracil CAS#: 874-14-6 [m.chemicalbook.com]
- 3. 1,3-Dimethyluracil CAS#: 874-14-6 [amp.chemicalbook.com]
- 4. 1,3-Dimethyluracil | CAS#:874-14-6 | Chemsrce [chemsrc.com]
- 5. 1,3-Dimethyluracil, 99% - 874-14-6 | India | Otto Chemie Pvt Ltd [ottokemi.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 1,3-Dimethyluracil | C₆H₈N₂O₂ | CID 70122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. westlab.com [westlab.com]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. Determination of Melting Point [wiredchemist.com]
- 12. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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